

5-Methylthio-DMT: A Technical Overview of a Lesser-Known Psychedelic Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylthio DMT

Cat. No.: B1215185

[Get Quote](#)

Disclaimer: 5-Methylthio-N,N-dimethyltryptamine (5-MeS-DMT) is a research chemical and a lesser-known psychedelic substance. The information provided herein is intended for an audience of researchers, scientists, and drug development professionals for informational purposes only. The neurochemical effects and safety profile of 5-MeS-DMT in humans have not been extensively studied, and this document should not be interpreted as an endorsement or guide for human consumption.

Introduction

5-Methylthio-N,N-dimethyltryptamine (5-MeS-DMT) is a synthetic tryptamine and a structural analog of the well-known psychedelic compound 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT). While the neurochemical effects of 5-MeO-DMT have been the subject of considerable scientific investigation, 5-MeS-DMT remains a relatively obscure molecule within the scientific literature. This technical guide aims to synthesize the currently available information on 5-MeS-DMT, drawing from limited direct studies and inferring potential properties based on structure-activity relationships of related tryptamines. Due to the scarcity of published research, this document will also highlight the significant gaps in our understanding of this compound and propose standard experimental protocols for its further characterization.

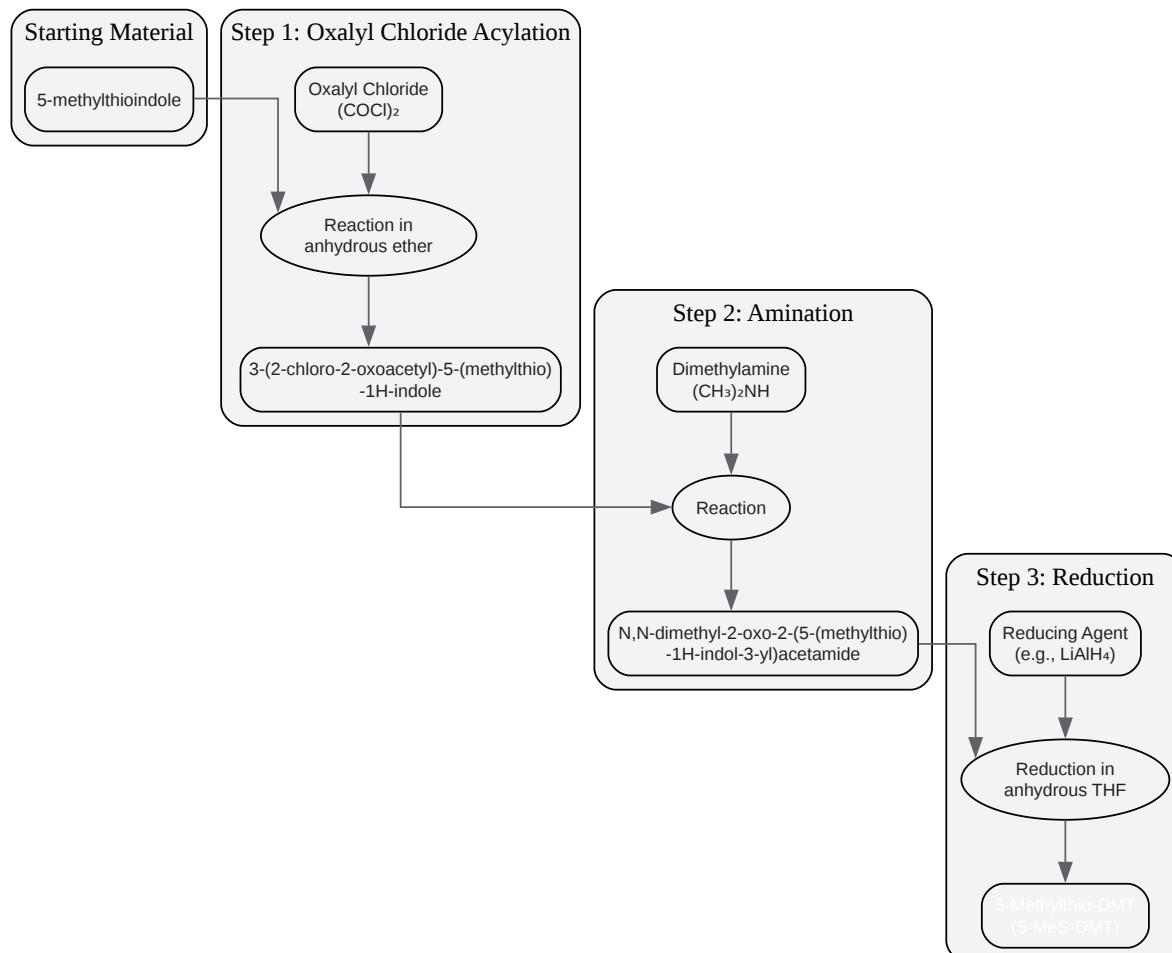
Chemical Profile

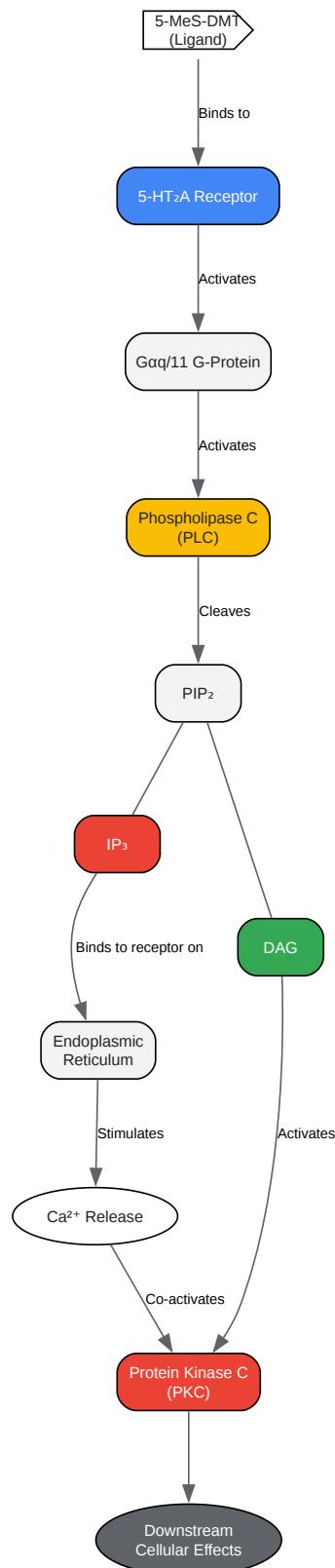
- IUPAC Name: 2-(5-(methylthio)-1H-indol-3-yl)-N,N-dimethylethanamine
- Chemical Formula: C₁₃H₁₈N₂S

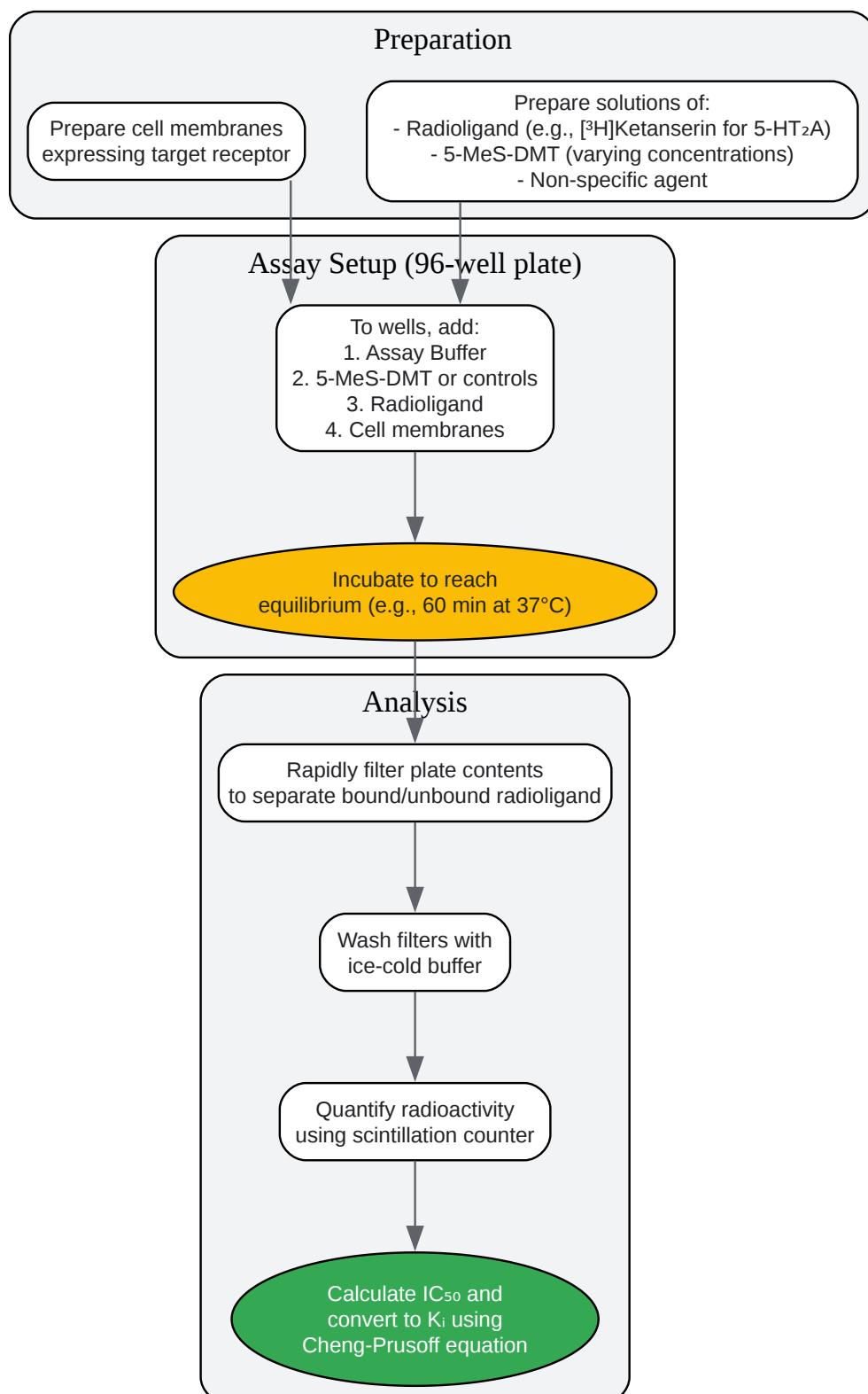
- Molar Mass: 234.36 g/mol
- CAS Number: 5102-11-4[1]

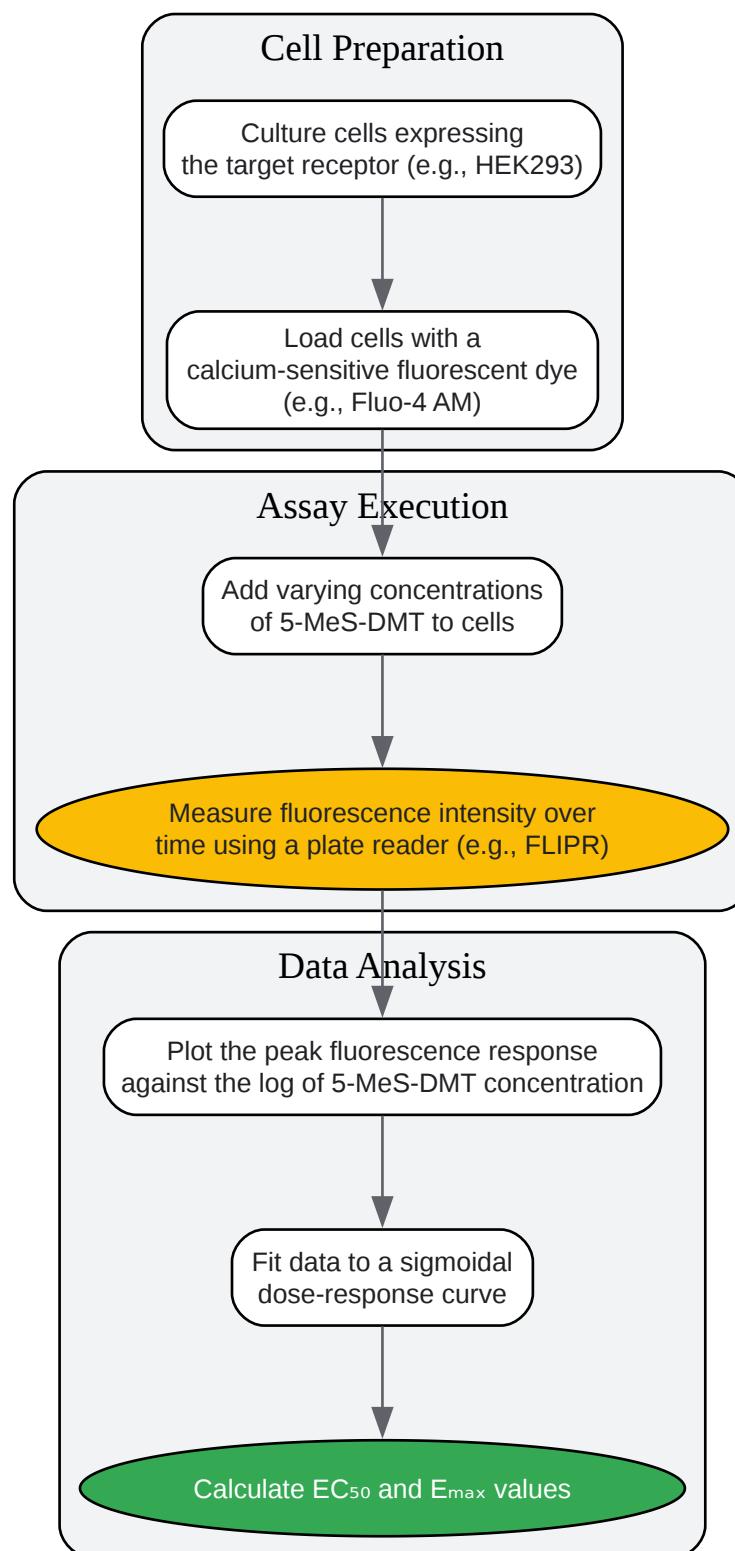
Postulated Synthesis

A specific, detailed experimental protocol for the synthesis of 5-MeS-DMT is not readily available in peer-reviewed literature. However, a plausible synthetic route can be adapted from established methods for producing substituted tryptamines, such as the Speeter-Anthony tryptamine synthesis. The following workflow outlines a generalized approach.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure-activity relationships in potentially hallucinogenic N,N-dialkyltryptamines substituted in the benzene moiety - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Methylthio-DMT: A Technical Overview of a Lesser-Known Psychedelic Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215185#neurochemical-effects-of-5-methylthio-dmt-administration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com